

A Technical Guide to the Solubility of 2,4-Difluorophenylglyoxal Hydrate

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Compound of Interest

Compound Name: 2,4-Difluorophenylglyoxal hydrate

Cat. No.: B1304030

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **2,4-Difluorophenylglyoxal hydrate**. Due to the limited availability of specific quantitative data for this compound, this guide also includes qualitative solubility information for structurally related compounds to provide a comparative context. Furthermore, a detailed experimental protocol for determining the solubility of crystalline organic compounds, which can be readily adapted for **2,4-Difluorophenylglyoxal hydrate**, is provided.

Data Presentation: Solubility of 2,4-Difluorophenylglyoxal Hydrate and Related Compounds

The following table summarizes the known qualitative and quantitative solubility data for **2,4-Difluorophenylglyoxal hydrate** and structurally similar compounds. The inclusion of related compounds aims to offer researchers a baseline for solvent selection in their experimental work.

Compound	Solvent	Temperature	Solubility	Data Type
2,4-Difluorophenylglyoxal hydrate	Acetonitrile	Not Specified	Soluble	Qualitative
Dichloromethane	Not Specified	Soluble	Qualitative	
Water	Not Specified	Soluble	Qualitative	
Phenylglyoxal hydrate	Water	Not Specified	Partly miscible	Qualitative
95% Ethanol	Not Specified	Soluble (5%)	Semi-quantitative	
2,4-Difluorobenzaldehyde	DMSO	Not Specified	60 mg/mL	Quantitative

Note: The solubility of **2,4-Difluorophenylglyoxal hydrate** in acetonitrile, dichloromethane, and water is noted, but quantitative values are not publicly available. The data for phenylglyoxal hydrate and 2,4-difluorobenzaldehyde are provided as references due to their structural similarities.

Experimental Protocols: Gravimetric Method for Solubility Determination

The following is a detailed protocol for the gravimetric determination of the solubility of a crystalline organic compound like **2,4-Difluorophenylglyoxal hydrate**. This method is robust, straightforward, and relies on accurately weighing the solute dissolved in a saturated solution.

Objective: To determine the solubility of **2,4-Difluorophenylglyoxal hydrate** in a given solvent at a specific temperature.

Materials:

- **2,4-Difluorophenylglyoxal hydrate** (crystalline solid)
- Solvent of interest (e.g., water, acetonitrile, dichloromethane)

- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration setup)
- Vials or flasks with airtight seals
- Calibrated pipettes
- Drying oven
- Desiccator

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **2,4-Difluorophenylglyoxal hydrate** to a known volume of the chosen solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.
 - Place the sealed container in a thermostatic shaker or water bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Separation of the Saturated Solution:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a precise volume (e.g., 5 or 10 mL) of the clear supernatant using a calibrated pipette. To avoid transferring any solid particles, it is recommended to use a syringe fitted with a filter (e.g., a 0.45 μm PTFE or nylon filter, depending on solvent compatibility).
- Gravimetric Analysis:

- Tare a clean, dry, and pre-weighed evaporating dish or beaker on an analytical balance.
- Transfer the accurately measured volume of the saturated solution into the tared container.
- Place the container in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The temperature should be well below the melting point of **2,4-Difluorophenylglyoxal hydrate**.
- Once the solvent has completely evaporated, transfer the container to a desiccator to cool to room temperature.
- Weigh the container with the dried solute residue on the analytical balance.
- Repeat the drying and weighing steps until a constant weight is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solute by subtracting the tare weight of the container from the final constant weight.
 - The solubility (S) is then calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of solute in g} / \text{Volume of solution in L})$$

Safety Precautions:

- Always handle **2,4-Difluorophenylglyoxal hydrate** and solvents in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **2,4-Difluorophenylglyoxal hydrate** and the chosen solvent for specific handling and disposal instructions.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of solubility.



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Caption: Gravimetric solubility determination workflow.

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